

physical and chemical properties of 2,6-Dibromo-4-isopropylaniline

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Compound of Interest

Compound Name: 2,6-Dibromo-4-isopropylaniline

Cat. No.: B1295397

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An In-depth Technical Guide to 2,6-Dibromo-4-isopropylaniline

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,6-Dibromo-4-isopropylaniline is a halogenated aromatic amine of interest in synthetic organic chemistry. Its structure, featuring a sterically hindered amino group and reactive bromine atoms, makes it a versatile intermediate for the synthesis of a variety of more complex molecules, including potential pharmaceutical candidates and materials with novel electronic properties. This technical guide provides a comprehensive overview of the known physical and chemical properties of **2,6-Dibromo-4-isopropylaniline**, along with generalized experimental protocols for its synthesis and analysis.

Core Physical and Chemical Properties

The fundamental physicochemical properties of **2,6-Dibromo-4-isopropylaniline** are summarized in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
CAS Number	10546-65-3	[1]
Molecular Formula	C ₉ H ₁₁ Br ₂ N	[1][2]
Molecular Weight	293.00 g/mol	[3]
Appearance	Cream or pale pink or pale green powder	[1]
Melting Point	43.5-49.5 °C	[1]
Purity	≥97.5% (GC)	[1]
IUPAC Name	2,6-dibromo-4-(propan-2-yl)aniline	[1]
SMILES	<chem>CC(C)C1=CC(Br)=C(N)C(Br)=C1</chem>	[1]
InChI Key	CJEBZUFROMNDEK-UHFFFAOYSA-N	[1]

Note: Information regarding the boiling point and specific solubility in various organic solvents is not readily available in the reviewed literature. Halogenated anilines generally exhibit good solubility in common organic solvents.[4]

Spectroscopic Data

Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **2,6-Dibromo-4-isopropylaniline** is not available in the public domain at the time of this report. For structural elucidation and purity assessment, the following analytical techniques are recommended.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons, the methine proton of the isopropyl group, and the methyl protons of the isopropyl group. The amino (-NH₂) protons may appear as a broad singlet.

- ^{13}C NMR: The carbon NMR spectrum will provide information on the number of unique carbon environments in the molecule, including the aromatic carbons, and the carbons of the isopropyl group.

Infrared (IR) Spectroscopy

The IR spectrum will likely display characteristic absorption bands for N-H stretching of the primary amine, C-H stretching of the aromatic ring and the alkyl group, C=C stretching of the aromatic ring, and C-Br stretching.

Mass Spectrometry (MS)

Mass spectrometry will determine the molecular weight of the compound. The fragmentation pattern can provide valuable structural information. The presence of two bromine atoms will result in a characteristic isotopic pattern for the molecular ion peak and bromine-containing fragments.

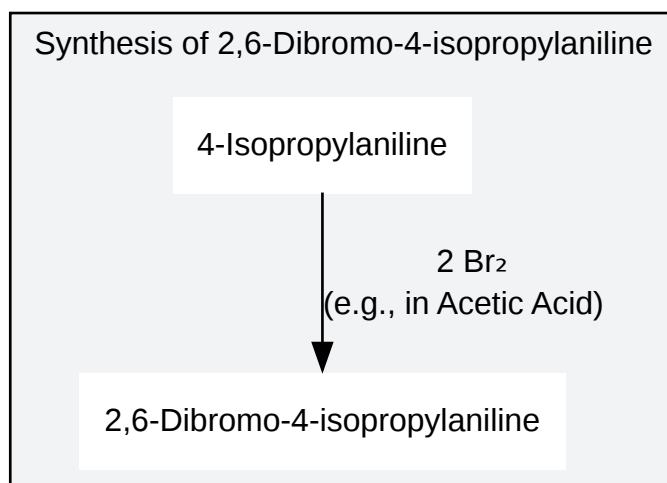
Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **2,6-Dibromo-4-isopropylaniline** are not explicitly available. However, based on general organic chemistry principles and procedures for analogous compounds, the following protocols can be adapted.

Synthesis: Bromination of 4-Isopropylaniline

The synthesis of **2,6-Dibromo-4-isopropylaniline** can be achieved through the electrophilic bromination of 4-isopropylaniline. The amino group is a strong activating group, directing the incoming electrophiles (bromine) to the ortho positions.

Reaction Scheme:



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Caption: General synthesis scheme.

Procedure:

- **Dissolution:** Dissolve 4-isopropylaniline in a suitable solvent, such as glacial acetic acid, in a reaction flask equipped with a magnetic stirrer and a dropping funnel.
- **Cooling:** Cool the solution in an ice bath to maintain a low temperature during the reaction.
- **Bromination:** Slowly add a solution of bromine (2 equivalents) in the same solvent to the cooled solution of 4-isopropylaniline with continuous stirring. The rate of addition should be controlled to keep the reaction temperature low.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to stir at room temperature for a specified time. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up:** Once the reaction is complete, pour the reaction mixture into a beaker containing a large volume of water to precipitate the crude product.
- **Neutralization:** Neutralize the solution by the slow addition of a base (e.g., sodium bicarbonate or sodium hydroxide solution) to remove excess acid.

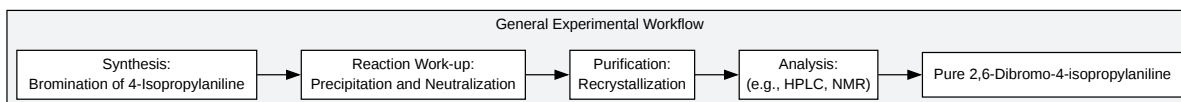
- Isolation: Collect the precipitated solid by vacuum filtration and wash it thoroughly with water to remove any inorganic impurities.

Purification: Recrystallization

The crude **2,6-Dibromo-4-isopropylaniline** can be purified by recrystallization to obtain a product of high purity.

Procedure:

- Solvent Selection: Choose a suitable solvent or solvent system in which the compound is sparingly soluble at room temperature but highly soluble at the solvent's boiling point. Common solvents for recrystallization of anilines include ethanol, methanol, or mixtures of ethanol and water.
- Dissolution: Dissolve the crude product in a minimum amount of the hot solvent.
- Decolorization (Optional): If the solution is colored, add a small amount of activated charcoal and heat for a few minutes to adsorb colored impurities.
- Hot Filtration (Optional): If charcoal was added or if there are insoluble impurities, perform a hot filtration to remove them.
- Crystallization: Allow the hot, clear solution to cool slowly to room temperature, and then in an ice bath to induce crystallization.
- Isolation: Collect the purified crystals by vacuum filtration.
- Drying: Dry the crystals in a desiccator or a vacuum oven at a low temperature to remove the residual solvent.



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Caption: Experimental workflow diagram.

Analytical Methodology: High-Performance Liquid Chromatography (HPLC)

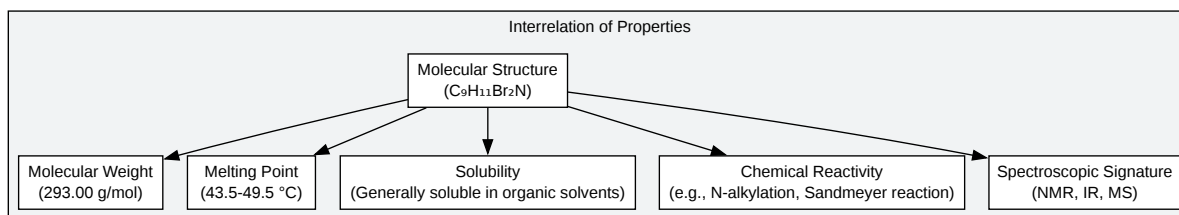
HPLC is a suitable technique for assessing the purity of **2,6-Dibromo-4-isopropylaniline** and for monitoring the progress of its synthesis.

Typical HPLC Conditions:

- Column: A C18 reversed-phase column is commonly used for the separation of anilines.
- Mobile Phase: A gradient of acetonitrile and water or methanol and water is typically employed. The addition of a small amount of acid (e.g., formic acid or acetic acid) can improve peak shape.
- Detector: A UV detector set at a wavelength where the compound has significant absorbance (e.g., 254 nm) is appropriate.
- Flow Rate: A flow rate of 1.0 mL/min is a common starting point.
- Injection Volume: Typically 10-20 μ L.

Logical Relationships of Core Properties

The interplay of the physical and chemical properties of **2,6-Dibromo-4-isopropylaniline** dictates its behavior and applications. The molecular structure is the foundation from which all other properties are derived.



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Caption: Key property relationships.

Biological Activity and Signaling Pathways

There is currently no publicly available information on the biological activity of **2,6-Dibromo-4-isopropylaniline** or its involvement in any specific signaling pathways. As a halogenated aromatic amine, its potential for biological activity and toxicity should be considered, and appropriate safety precautions should be taken during its handling and use. Further research is required to explore its pharmacological profile.

Conclusion

2,6-Dibromo-4-isopropylaniline is a chemical intermediate with potential for use in various fields of chemical synthesis. This guide has summarized its key physical and chemical properties based on available data. While specific experimental protocols and detailed spectroscopic data are not widely published, the provided generalized methodologies for synthesis, purification, and analysis offer a solid foundation for researchers working with this compound. As with any chemical, it is imperative to handle **2,6-Dibromo-4-isopropylaniline** with appropriate safety measures in a laboratory setting. Further research into its properties and potential applications is warranted.

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